

Physical properties of 1-Ethylindan (boiling point, melting point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethylindan

Cat. No.: B1361379

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1-Ethylindan

This technical guide provides a comprehensive overview of the key physical properties of **1-Ethylindan**, specifically its boiling and melting points. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical data and an understanding of the experimental methodologies used to determine them.

Physical Properties of 1-Ethylindan

1-Ethylindan, a derivative of indane, is a hydrocarbon with the chemical formula $C_{11}H_{14}$. Accurate knowledge of its physical properties is essential for its handling, purification, and use in various chemical syntheses.

Summary of Physical Data

The primary physical constants for **1-Ethylindan** are summarized in the table below. These values are critical for predicting the compound's behavior under different experimental conditions.

Physical Property	Value	Notes
Boiling Point	222 °C	At 760 mmHg[1]
Melting Point	-1.5 °C	Estimated value[1]
Density	0.936 g/cm ³	

Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the boiling and melting points of organic compounds like **1-Ethylindan**.

Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure organic compounds, this is typically determined by distillation.

Principle: Distillation separates components of a liquid mixture based on differences in their boiling points. By heating a liquid to its boiling point, the vapor can be collected and condensed back into a liquid, and the temperature of the vapor is recorded as the boiling point.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head (still head)
- Condenser
- Thermometer
- Receiving flask
- Boiling chips

Procedure:

- The **1-Ethylindan** sample is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned in the distillation head such that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Cooling water is circulated through the outer jacket of the condenser.
- The sample is heated gently. As the liquid boils, the vapor rises into the distillation head.
- The temperature is monitored closely. The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is condensing and dripping into the receiving flask.

Determination of Melting Point by Capillary Method

The melting point of a solid is the temperature at which it changes state from solid to liquid. For crystalline solids, the melting point is a sharp, well-defined temperature.

Principle: A small, finely powdered sample of the compound is heated slowly in a capillary tube. The temperature range over which the substance melts is observed and recorded as the melting point.

Apparatus:

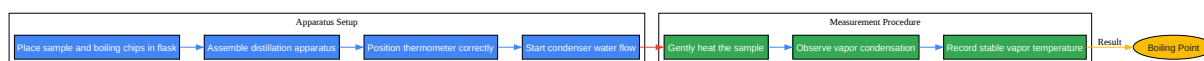
- Melting point apparatus (e.g., Mel-Temp or similar device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- A small amount of **1-Ethylindan** is finely ground using a mortar and pestle.
- The open end of a capillary tube is tapped into the powdered sample to introduce a small amount of the compound.
- The capillary tube is inverted and tapped gently to pack the sample into the sealed bottom. A sample height of 2-3 mm is sufficient.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature about 10-15 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

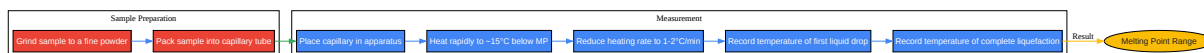
Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Physical properties of 1-Ethylindan (boiling point, melting point)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361379#physical-properties-of-1-ethylindan-boiling-point-melting-point\]](https://www.benchchem.com/product/b1361379#physical-properties-of-1-ethylindan-boiling-point-melting-point)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com